# Vishnu software update and migration challenges

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# **Vishnu Software Technical Support Center**

Welcome to the **Vishnu** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals who use the **Vishnu** platform for their critical experiments and data analysis. Here you will find troubleshooting guides and frequently asked questions to help you navigate software updates and data migrations smoothly.

# **Troubleshooting Guides**

This section provides step-by-step solutions to specific issues you might encounter during a software update or data migration.

Q1: My **Vishnu** software update failed with "Error 5011: Incompatible Database Schema." What should I do?

A1: This error indicates that the updater has detected a database structure that is not compatible with the new version. This can happen if a previous update was not completed or if manual changes were made to the database.

## Immediate Steps:

- Do not attempt to run the update again.
- Restore your database and application files from the backup you created before starting the update process. If you did not create a backup, please contact our enterprise support team



immediately.

## Troubleshooting Protocol:

- Isolate the Schema Mismatch:
  - Navigate to the scripts subfolder within your Vishnu installation directory.
  - Execute the schema validation script: python validate\_schema.py --config /path/to/your/config.ini
  - The script will generate a log file named schema validation log.txt in the logs directory.
- Analyze the Log File:
  - The log file will list the specific tables, columns, or indices that are causing the incompatibility.
- Resolution:
  - For minor discrepancies, the log may suggest specific SQL commands to rectify the schema. Execute these only if you have experience with database management.
  - For major issues, it is safer to export your data using Vishnu's native export tools, perform a clean installation of the new version, and then re-import your data.

Q2: The data migration process is extremely slow or appears to have stalled. How can I resolve this?

A2: Slow migration is often caused by network latency, insufficient hardware resources, or database indexing overhead.

## Troubleshooting Protocol:

- Check System Resources:
  - Source & Target Servers: Monitor CPU, RAM, and disk I/O on both the source and target servers. High CPU usage (>90%) or low available memory (<10%) can severely</li>



bottleneck the process.

- Network: Use tools like ping and iperf to check for high latency (>50ms) or low bandwidth between the servers.
- Optimize the Migration Environment:
  - Disable Real-time Indexing: In the migration.config file, set the parameter defer\_indexing to true. This will skip real-time indexing during data transfer and perform a bulk indexing operation at the end, which is significantly faster.
  - Increase Chunk Size: If you are migrating a large number of small records, increasing the data\_chunk\_size parameter in migration.config from the default of 1000 to 5000 can improve throughput.
- · Review Migration Logs:
  - Check the migration.log file in real-time for any recurring timeout errors or warnings. These can help pinpoint specific problematic datasets.

## **Experimental Protocols & Data**

Protocol 1: Post-Migration Data Integrity Verification

This protocol ensures that data has been transferred accurately and completely from the source to the target system. Maintaining data integrity is crucial for the validity of your research. [1][2][3]

## Methodology:

- Pre-Migration Baseline:
  - Before starting the migration, run the Vishnu Data Auditor tool (run\_auditor.sh --pre-migration) on the source database.
  - This tool generates a pre migration report.json file containing:
    - Total record counts for each data table.[4]



- Checksums (SHA-256 hashes) for critical experimental datasets.[2]
- A summary of data relationships and linked files.
- Execute Data Migration:
  - Follow the standard **Vishnu** data migration procedure.
- Post-Migration Validation:
  - After the migration is complete, run the Vishnu Data Auditor tool (run\_auditor.sh --post-migration) on the new target database.
  - This generates a post migration report.json file.
- Compare Reports:
  - Use the comparison utility to verify data integrity: python compare\_reports.py
    pre\_migration\_report.json
  - The utility will flag any discrepancies in record counts or checksums, which could indicate data loss or corruption during the transfer.[5]

Quantitative Data: Migration Performance

The following table summarizes migration performance based on the chosen method. The "Optimized Method" refers to deferring indexing and increasing the data chunk size as described in the troubleshooting guide.

Dataset Size	Standard Method (Hours)	Optimized Method (Hours)	Data Integrity Success Rate
< 100 GB	4.5	1.5	99.99%
100 GB - 1 TB	28	9	99.98%
> 1 TB	96+	32	99.95%

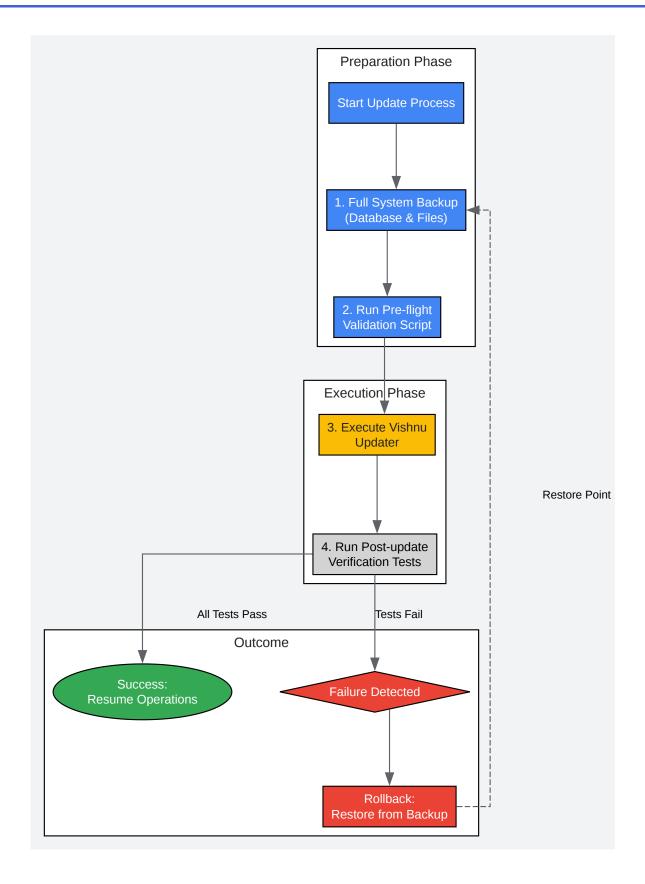


## **Visualizations & Workflows**

Vishnu Update Workflow

This diagram outlines the recommended workflow for a successful and safe software update. Following these steps minimizes the risk of data loss or extended downtime.





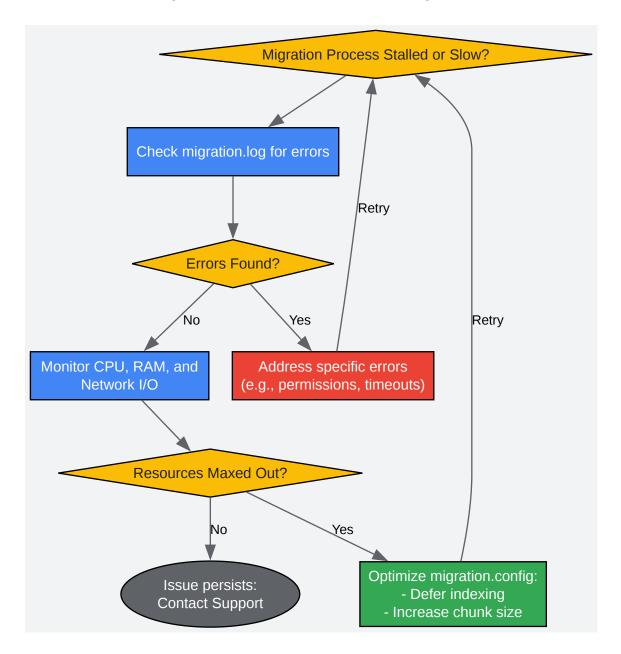
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Caption: Recommended workflow for updating the Vishnu software.



**Data Migration Troubleshooting Logic** 

Use this decision tree to diagnose and resolve common data migration issues.



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Caption: A decision tree for troubleshooting data migration problems.

# Frequently Asked Questions (FAQs)



Q: What is the single most important step before starting an update or migration? A: Creating a complete, verified backup of both your **Vishnu** database and application directory. This provides a safety net to restore your system to its original state if any issues arise.[6]

Q: How can I ensure my custom analysis scripts will be compatible with the new version? A: We strongly recommend testing your scripts in a staging environment that mirrors your production setup before updating your primary system. Review the release notes for any deprecated functions or changes to the API that may affect your scripts.

Q: Can I roll back to a previous version of **Vishnu** if the update causes problems? A: Yes, a rollback is possible if you have a complete backup. The official procedure is to restore your database and application files from the backup taken before the update. There is no automated "downgrade" utility, as this could lead to data corruption.

Q: Does the migration tool move my raw data files (e.g., FASTQ, BCL, CRAM files)? A: No. The **Vishnu** migration tool only transfers the database records, which contain metadata and pointers to the locations of your raw data files. You must move or ensure accessibility of the raw data files separately. Ensure the file paths in the new system are correctly updated to reflect the new storage location.

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